

Safe Disposal of PF-04217903 Mesylate: A Procedural Guide

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Compound of Interest

Compound Name: PF-04217903 mesylate

Cat. No.: B1679679

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For researchers and professionals in the field of drug development, the proper management and disposal of chemical compounds such as **PF-04217903 mesylate**, a potent c-Met kinase inhibitor, are critical for maintaining a safe laboratory environment and ensuring environmental protection.^[1] Due to its potential hazards, which have not been fully characterized, this compound requires careful handling and adherence to specific disposal protocols.^{[1][2]}

Hazard Identification and Personal Protective Equipment (PPE)

PF-04217903 mesylate is a substance that has not been fully tested for its hazards.^[2]

Therefore, it should be handled with care by personnel trained and familiar with handling potent active pharmaceutical ingredients.^[2] Potential hazards include harm if swallowed or inhaled, and it may cause irritation to the respiratory tract, eyes, and skin.^{[1][2]}

To minimize exposure, the following Personal Protective Equipment (PPE) should be worn when handling **PF-04217903 mesylate**:

| PPE Category | Item | Specification |
|------------------------|------------|-------------------------------------|
| Respiratory Protection | Respirator | NIOSH/MSHA-approved[2] |
| Hand Protection | Gloves | Chemical-resistant rubber gloves[2] |
| Eye Protection | Goggles | Chemical safety goggles[2] |
| Body Protection | Lab Coat | Standard laboratory coat |

Step-by-Step Disposal Procedures

The disposal of **PF-04217903 mesylate** must be conducted in accordance with all applicable federal, state, and local regulations for chemical waste.[1] It is imperative to treat this compound as a potent and hazardous chemical.[1]

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all unused or expired **PF-04217903 mesylate** powder in a designated hazardous waste container.[1]
 - Contaminated materials such as gloves, lab coats, weigh boats, and pipette tips must also be placed in this container.[1]
 - The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "**PF-04217903 mesylate**".[1]
- Liquid Waste:
 - Solutions containing **PF-04217903 mesylate** should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container.[1]
 - Avoid mixing with other incompatible chemical wastes.[1]
 - The container must be labeled as "Hazardous Liquid Waste" with the full chemical name.

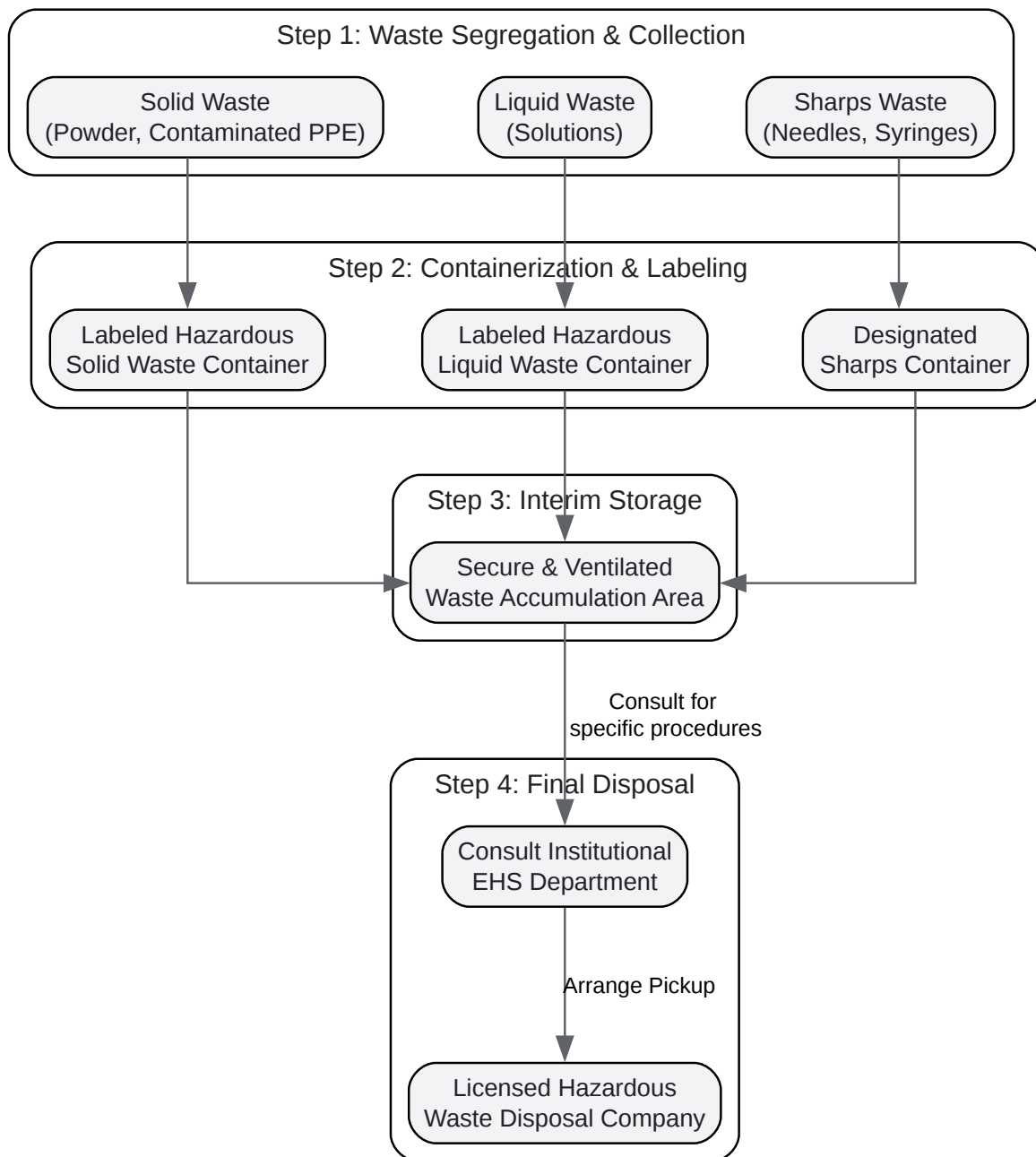
- Sharps Waste:
 - Needles, syringes, and any other contaminated sharps must be disposed of in a designated sharps container.[\[1\]](#)
- 2. Spill Management:
 - Small Spills: Absorb the material with an inert absorbent material and place it in a sealed container for disposal as hazardous waste.[\[1\]](#)
 - Large Spills: In the event of a large spill, contact your institution's Environmental Health and Safety (EHS) or emergency response team immediately.[\[1\]](#)
- 3. Containerization and Storage:
 - All waste containers must be securely sealed.
 - Store waste containers in a designated and secure waste accumulation area that is well-ventilated.[\[1\]](#)
 - This area should be away from general laboratory traffic and incompatible materials.[\[1\]](#)
- 4. Final Disposal:
 - Disposal of **PF-04217903 mesylate** must be carried out through a licensed hazardous waste disposal company.[\[1\]](#)
 - Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)
 - Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and procedures for the disposal of potent or uncharacterized research chemicals.[\[1\]](#)

Emergency First Aid Procedures

In case of exposure, follow these first aid measures:

| Exposure Route | Action |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention. |
| Ingestion | If swallowed, wash out mouth with copious amounts of water and call a physician.[2] |

Disposal Workflow



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Caption: Workflow for the proper disposal of **PF-04217903 mesylate**.

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References

- 1. benchchem.com [benchchem.com]
- 2. cellagentech.com [cellagentech.com]
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